

# Cyclapolin 9 DMSO stock solution preparation and storage

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## Compound Focus: Cyclapolin 9

CAS No.: 328968-36-1; 40533-25-3

Cat. No.: S3225411

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## Chemical Profile & Stock Preparation

**Cyclapolin 9** is a potent, selective, and ATP-competitive inhibitor of polo-like kinase 1 (PLK1), with a half-maximal inhibitory concentration (IC50) of 500 nM. It has shown no significant activity against other kinases, indicating high selectivity [1] [2].

### Basic Chemical & Storage Information

Property	Detail
CAS Number	40533-25-3 [1] [2]
Molecular Formula	C <sub>9</sub> H <sub>4</sub> F <sub>3</sub> N <sub>3</sub> O <sub>4</sub> S [1] [2]
Molecular Weight	307.21 g/mol [1] [2]
Purity	>98% (HPLC) [2]
Solid Form Storage	-20°C [1] [2]
Solubility in DMSO	20 mg/mL (65.10 mM) [2] or 5 mg/mL (16.28 mM) [1]

## Stock Solution Preparation & Storage

Parameter	Specification
Recommended Solvent	Anhydrous DMSO [1] [2]
Common Stock Concentration	10-20 mM [2]
Solubilization Aid	Ultrasonic and warming to 60°C [1]
Aliquot Recommendation	Single-use aliquots to minimize freeze-thaw cycles [3]
Short-term Storage (in solvent)	-20°C for 1 month [1]
Long-term Storage (in solvent)	-80°C for 6 months [1]

## Experimental Protocols

### Stock Solution Preparation Protocol

- **Equipment and Reagents:** **Cyclapolin 9** powder, anhydrous DMSO, analytical balance, ultrasonic bath, volumetric flask or vial, and micropipettes.
- **Calculation:** Calculate the mass of **Cyclapolin 9** needed for your desired concentration and volume. For example, to prepare 1 mL of a 10 mM stock solution:  $\text{Mass (mg)} = 10 \text{ mM} \times 307.21 \text{ g/mol} \times 1 \text{ mL} = 3.07 \text{ mg}$ .
- **Weighing:** Accurately weigh the calculated amount of compound.
- **Dissolution:** Transfer the powder to a vial. Add the required volume of anhydrous DMSO. To fully dissolve the compound, warm the solution in a sonicating water bath at **60°C** [1].
- **Aliquoting:** Once a clear solution is obtained, immediately aliquot into smaller, single-use vials.
- **Storage:** Seal the vials tightly and store at **-20°C for short-term use (1 month) or -80°C for long-term storage (6 months)** [1].

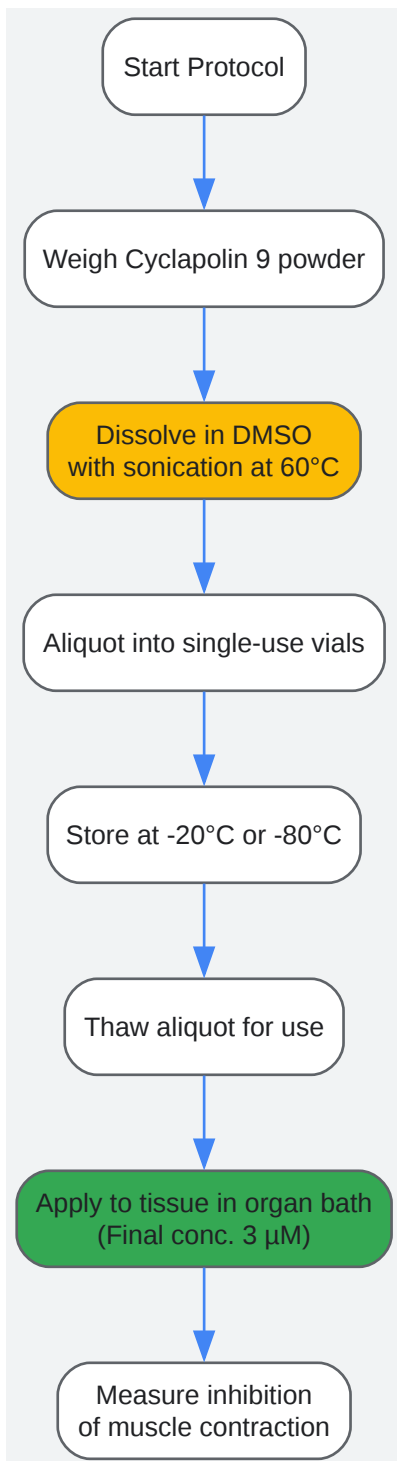
## Key Biological Application: Inhibition of Prostate Smooth Muscle Contraction

This protocol is adapted from a peer-reviewed study demonstrating the biological activity of **Cyclapolin 9** [4].

- **1. Tissue Preparation:** Obtain human prostate tissues from surgical procedures (e.g., radical prostatectomy). Prepare strips of prostate tissue.
- **2. Organ Bath Setup:** Mount the tissue strips in organ baths containing oxygenated physiological buffer solution. Connect the tissues to force transducers to measure isometric contractions.
- **3. Contraction Induction:** Induce smooth muscle contractions using:
  - **Electric Field Stimulation (EFS)**
  - **$\alpha$ 1-adrenoceptor agonists** (e.g., methoxamine, phenylephrine, noradrenaline) [4].
- **4. Drug Application & Data Collection:**
  - Record baseline contractions.
  - Apply **Cyclapolin 9 at 3  $\mu$ M** to the organ bath.
  - After a suitable incubation period, re-apply the stimulants and record the resulting contractions.
  - Compare the contraction amplitude before and after inhibitor application.
- **5. Data Analysis:** The study found that **Cyclapolin 9** (3  $\mu$ M) significantly reduced EFS-induced and  $\alpha$ 1-adrenergic agonist-induced contractions, but did not affect contractions induced by endothelin-1 or U46619 [4].

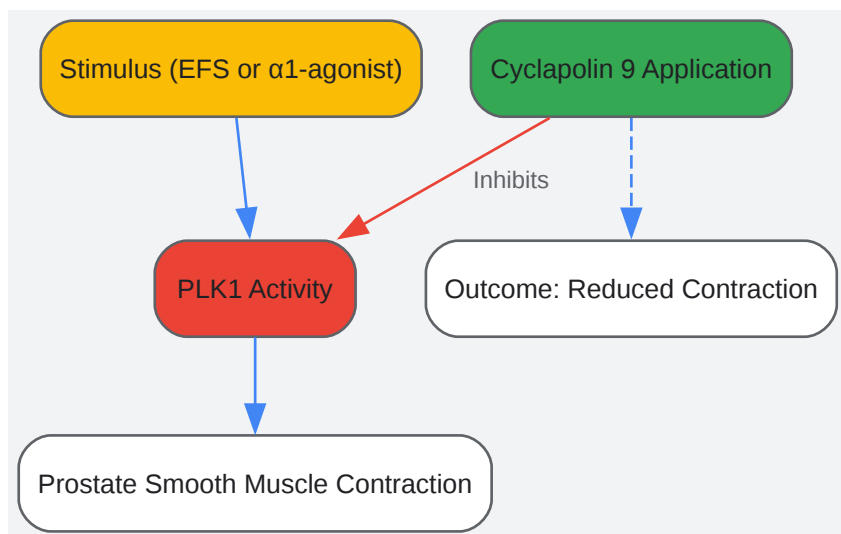
## Workflow and Mechanism of Action

The experimental workflow for preparing the stock solution and applying it in the organ bath assay can be visualized as follows:



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The biological effect of **Cyclapolin 9** observed in the prostate smooth muscle assay is primarily mediated through its inhibition of PLK1. The following diagram illustrates this signaling pathway and the experimental logic:



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## Critical Notes for Researchers

- **Solubility Variance:** Note the differing solubility values reported (20 mg/mL vs. 5 mg/mL). It is prudent to first aim for the lower concentration to ensure full dissolution [1] [2].
- **Stability is Key:** While one study suggests most compounds in DMSO are stable for over 15 weeks at accelerated conditions, the presence of **water is a more critical factor for compound degradation than oxygen** [3]. Always use anhydrous DMSO and protect stocks from atmospheric moisture.
- **Freeze-Thaw Cycles:** Multiple freeze-thaw cycles (up to 11) with proper thawing methods (agitation or repeated aspiration) did not cause significant compound loss in a model study [3]. Nonetheless, aliquoting is a best practice.
- **Research Use Only:** **Cyclapolin 9** is for research purposes only and is not approved for human use [2].

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## References

1. CAS NO. 40533-25-3 | Cyclapolin9 | Catalog HY-15159 [arctomsci.com]

2. Cyclapolin 9 | 40533-25-3 [molnova.com]

3. Studies on repository compound stability in DMSO under ... [pubmed.ncbi.nlm.nih.gov]

4. Inhibition of Prostate Smooth Muscle Contraction by ... [pmc.ncbi.nlm.nih.gov]

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